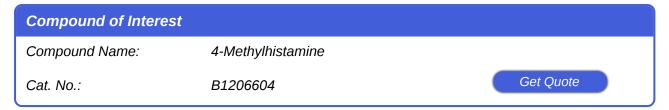


Reproducibility of 4-Methylhistamine's Effect on TNF- α Expression: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

The reproducibility of the effect of **4-Methylhistamine**, a potent histamine H4 receptor (H4R) agonist, on Tumor Necrosis Factor-alpha (TNF- α) expression presents a complex and context-dependent landscape. This guide provides a comprehensive comparison of experimental findings, detailing the conditions under which **4-Methylhistamine** either stimulates or has a nuanced effect on TNF- α production. The data herein is intended to aid researchers in designing experiments and interpreting results related to H4R signaling and its immunomodulatory functions.

Comparative Analysis of 4-Methylhistamine's Effect on TNF- α Expression

The impact of **4-Methylhistamine** on TNF- α expression is not uniform across different experimental models. The following table summarizes key findings from various studies, highlighting the model system, treatment conditions, and observed outcomes. This comparative data underscores the importance of the biological context in determining the effect of H4R activation on TNF- α .



Experimental Model	4- Methylhistamin e Treatment	Effect on TNF-α Expression	Alternative Compound Effect	Reference
Murine Chronic Stress Model (Spleen)	30 mg/kg, i.p., twice daily for 2 days	Upregulation of TNF-α mRNA	Not Reported in this study	[1]
Experimental Autoimmune Encephalomyeliti s (EAE) Mouse Model (Brain)	30 mg/kg/day, i.p., from days 14 to 42	Increased Tnfα mRNA expression	Not Reported in this study	[2]
EAE Mouse Model (Spleen B cells)	30 mg/kg/day, i.p., from days 14 to 42	Increased percentage of CD19+TNF-α+ and CXCR5+TNF-α+ cells	Not Reported in this study	[2]
Human Mast Cells (LAD2 cell line)	Not specified	Mediates release of TNF-α	H2 Receptor Agonist (Amthamine): Potentiated IL-4- induced CCL18 mRNA expression in M2 macrophages, a different context.	[3][4]
Human CD4+ T(H)2 cells	Not specified	Induced AP-1, but did not alter TNF-α expression directly. Upregulated IL- 31.	Not Reported in this study	_



H4R antagonists inhibited LPS-In vivo LPS-Not applicable induced TNF induced Not Reported in (study used H4R production, inflammation this study antagonists) suggesting H4R (BALB/c mice) agonism may promote it.

Experimental Protocols

Understanding the methodologies behind these findings is critical for their interpretation and for designing future studies.

Murine Chronic Stress Model

- Animal Model: Male Swiss mice.
- Stress Induction: Mice were placed in 50ml conical centrifuge tubes for 12 hours followed by a 12-hour rest period.
- Treatment: 4-Methylhistamine (30 mg/kg) was administered intraperitoneally (i.p.) twice daily for 2 days.
- TNF-α Measurement: Spleens were harvested, and TNF-α mRNA expression was quantified using RT-PCR. Protein expression was assessed by Western blot.

Experimental Autoimmune Encephalomyelitis (EAE) Mouse Model

- Animal Model: Swiss Jim Lambert mice.
- EAE Induction: Standard protocols for EAE induction were followed.
- Treatment: **4-Methylhistamine** (30 mg/kg/day) was administered i.p. from day 14 to 42 post-immunization.
- TNF-α Measurement:



- Brain: Tnfα mRNA expression was measured by RT-PCR.
- Spleen: The percentage of TNF-α positive B cells (CD19+ and CXCR5+) was determined by flow cytometry.

Human Mast Cell Culture (LAD2)

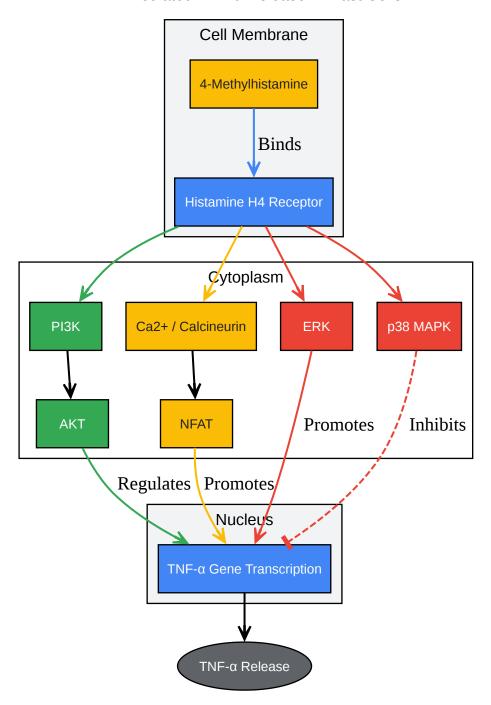
- Cell Line: Laboratory of Allergic Diseases 2 (LAD2) human mast cell line.
- Culture Conditions: Standard cell culture conditions for LAD2 cells.
- Treatment: Cells were stimulated with H4R agonists.
- TNF-α Measurement: Release of TNF-α was measured, likely by ELISA, though the specific method is not detailed in the abstract.
- Signaling Pathway Analysis: The involvement of PI3K, ERK, Ca2+-Calcineurin-NFAT, and p38 signaling pathways was investigated using specific inhibitors.

Signaling Pathways and Experimental Workflow Signaling Pathway of H4R-Mediated TNF-α Release in Mast Cells

The activation of the H4 receptor by **4-Methylhistamine** in human mast cells triggers multiple signaling cascades that converge to regulate the release of TNF- α . The diagram below illustrates the key pathways identified.

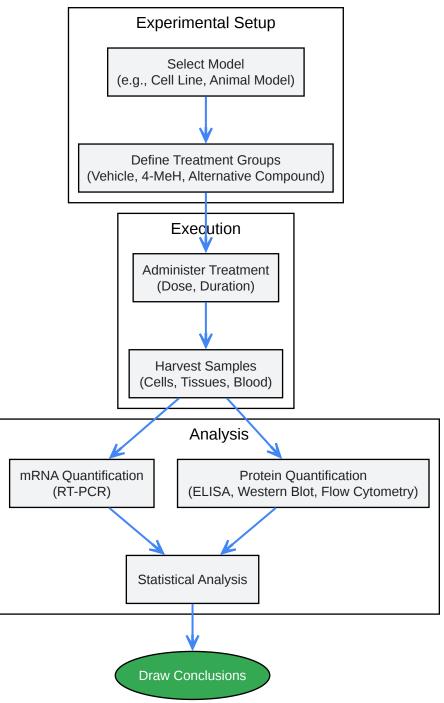


H4R-Mediated TNF-α Release in Mast Cells





Experimental Workflow



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